

Solubility of trimethylene sulfate in organic solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trimethylene sulfate

Cat. No.: B092673

[Get Quote](#)

An In-depth Technical Guide to the Solubility of **Trimethylene Sulfate** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Introduction

Trimethylene sulfate (1,3,2-dioxathiane-2,2-dioxide), a cyclic sulfate ester, is a versatile compound with applications in organic synthesis and increasingly as an electrolyte additive in lithium-ion batteries. Its performance in these applications is intrinsically linked to its solubility in various organic solvents. This technical guide provides a comprehensive overview of the solubility of **trimethylene sulfate**, including qualitative solubility in common organic solvents, and a detailed experimental protocol for its quantitative determination.

Physicochemical Properties of Trimethylene Sulfate

A foundational understanding of **trimethylene sulfate**'s physical and chemical properties is essential for any solubility studies.

Property	Value
Chemical Formula	C ₃ H ₆ O ₄ S
Molar Mass	138.14 g/mol
Appearance	White crystalline solid
Melting Point	58-62 °C
Synonyms	1,3-Propanediol cyclic sulfate, Propane-1,3-diyl sulfate

Solubility of Trimethylene Sulfate in Organic Solvents

Quantitative solubility data for **trimethylene sulfate** in a wide range of organic solvents is not readily available in published literature. However, qualitative solubility information indicates that it is generally soluble in polar organic solvents. This is attributed to the polar nature of the cyclic sulfate group.

Table of Qualitative Solubility:

Solvent Category	Solvent Examples	Qualitative Solubility
Polar Aprotic Solvents	Propylene Carbonate (PC), Dimethyl Carbonate (DMC), Ethyl Acetate, Acetone, Acetonitrile, Tetrahydrofuran (THF)	Generally Soluble
Glymes	Dimethoxyethane (DME)	Soluble
Water	-	Soluble[1]

The solubility in polar aprotic solvents is particularly relevant for its application as an electrolyte additive in lithium-ion batteries, where it is often used in carbonate-based electrolytes[2].

Experimental Protocol for Determining the Solubility of Trimethylene Sulfate

The following is a detailed methodology for the experimental determination of the solubility of **trimethylene sulfate** in an organic solvent using the widely accepted isothermal shake-flask method. This method is reliable for determining the equilibrium solubility of a solid in a liquid.

4.1. Materials and Equipment

- **Trimethylene sulfate** (high purity)
- Selected organic solvent (analytical grade)
- Analytical balance (± 0.1 mg)
- Thermostatic shaker bath or incubator
- Calibrated thermometer
- Glass vials or flasks with airtight seals
- Syringe filters (chemically compatible with the solvent)
- Volumetric flasks and pipettes
- Analytical instrument for concentration measurement (e.g., HPLC, GC, or a calibrated spectrophotometer)

4.2. Experimental Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **trimethylene sulfate** to a series of glass vials or flasks. The excess solid is crucial to ensure that equilibrium with the solid phase is achieved.
 - Accurately add a known volume or mass of the selected organic solvent to each vial.
 - Securely seal the vials to prevent solvent evaporation.

- Equilibration:
 - Place the vials in a thermostatic shaker bath set to the desired temperature.
 - Agitate the samples at a constant speed to facilitate the dissolution process. The agitation should be sufficient to keep the solid suspended but not so vigorous as to cause significant mechanical breakdown of the crystals.
 - Allow the samples to equilibrate for a predetermined period (e.g., 24, 48, or 72 hours). Preliminary experiments may be necessary to determine the time required to reach equilibrium.
- Sample Withdrawal and Filtration:
 - After equilibration, stop the agitation and allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-warmed (to the experimental temperature) syringe to avoid premature crystallization.
 - Immediately filter the withdrawn sample through a syringe filter (also pre-warmed) into a pre-weighed volumetric flask. This step is critical to remove all undissolved solid particles.
- Sample Analysis:
 - Determine the mass of the filtered solution.
 - Dilute the filtered solution with a suitable solvent to a concentration within the analytical range of the chosen analytical method.
 - Analyze the concentration of **trimethylene sulfate** in the diluted solution using a validated analytical technique (e.g., HPLC, GC).
- Calculation of Solubility:
 - Calculate the concentration of **trimethylene sulfate** in the original saturated solution, taking into account the dilution factor.

- Express the solubility in desired units, such as grams of solute per 100 g of solvent (g/100g) or moles of solute per liter of solvent (mol/L).

4.3. Recrystallization for Purification

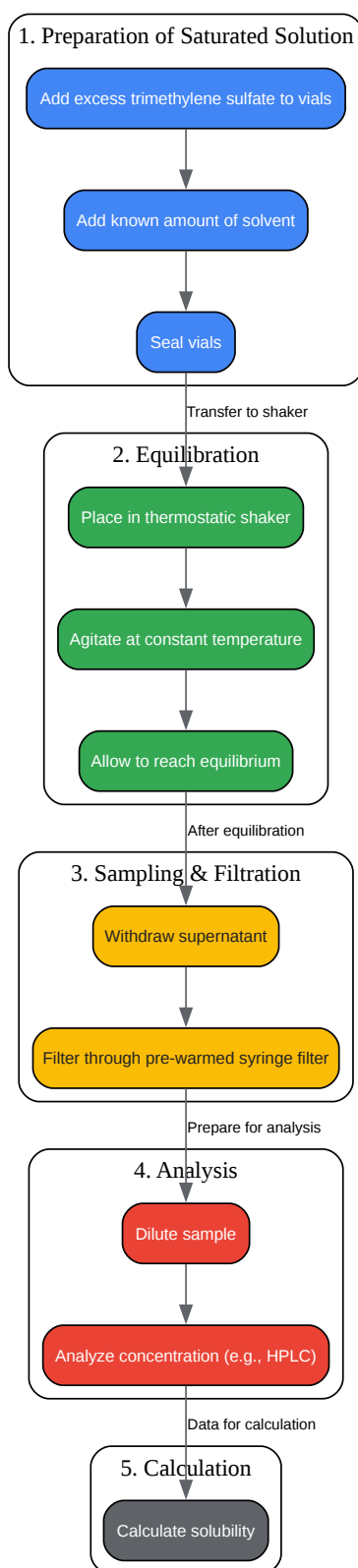
Recrystallization is a standard procedure for purifying solid organic compounds like **trimethylene sulfate**. The ideal solvent for recrystallization is one in which the compound is sparingly soluble at room temperature but highly soluble at the solvent's boiling point.

General Recrystallization Procedure:

- Dissolve the impure **trimethylene sulfate** in a minimal amount of a suitable hot solvent.
- If insoluble impurities are present, perform a hot filtration to remove them.
- Allow the hot, saturated solution to cool slowly to room temperature.
- Further cool the solution in an ice bath to maximize crystal formation.
- Collect the purified crystals by vacuum filtration.
- Wash the crystals with a small amount of the cold solvent to remove any remaining impurities.
- Dry the crystals under vacuum.

Visualizations

Experimental Workflow for Solubility Determination



[Click to download full resolution via product page](#)

Caption: Experimental workflow for determining the solubility of **trimethylene sulfate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. China 1,4-Butanediol Cyclic Sulfate Manufacturer and Supplier, Factory | Pengnuo [pengnuochemical.com]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Solubility of trimethylene sulfate in organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b092673#solubility-of-trimethylene-sulfate-in-organic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

